

# Application Notes and Protocols for CAY10595 in Human Primary T Cell Cultures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CAY10595

Cat. No.: B120155

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**CAY10595** is a potent and selective antagonist of the chemoattractant receptor-homologous molecule expressed on T helper 2 (Th2) cells (CRTH2), also known as the prostaglandin D2 receptor 2 (DP2). The CRTH2 receptor is a G-protein coupled receptor preferentially expressed on Th2 lymphocytes, eosinophils, and basophils. Its natural ligand, prostaglandin D2 (PGD2), is a key mediator in allergic inflammation. By blocking the interaction of PGD2 with CRTH2, **CAY10595** effectively inhibits the downstream signaling pathways that lead to Th2 cell migration, activation, and cytokine production. This makes **CAY10595** a valuable tool for studying the role of the PGD2-CRTH2 axis in Th2-mediated inflammatory responses and for the development of novel therapeutics for allergic diseases such as asthma and atopic dermatitis.<sup>[1][2][3][4]</sup>

These application notes provide detailed protocols for the use of **CAY10595** in human primary T cell cultures, with a specific focus on the inhibition of Th2 cell functions.

## Data Presentation

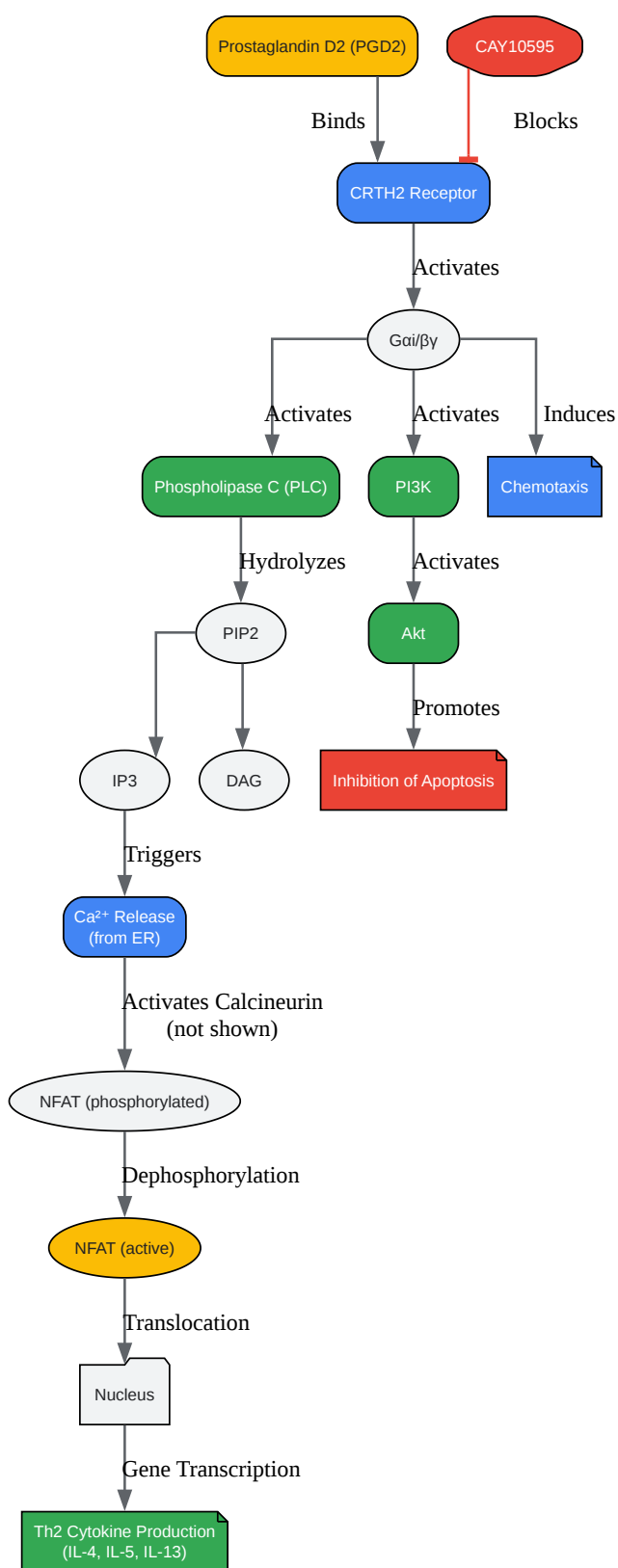
The following table summarizes the quantitative data regarding the activity of **CAY10595** and the effects of CRTH2 signaling in human primary T cells.

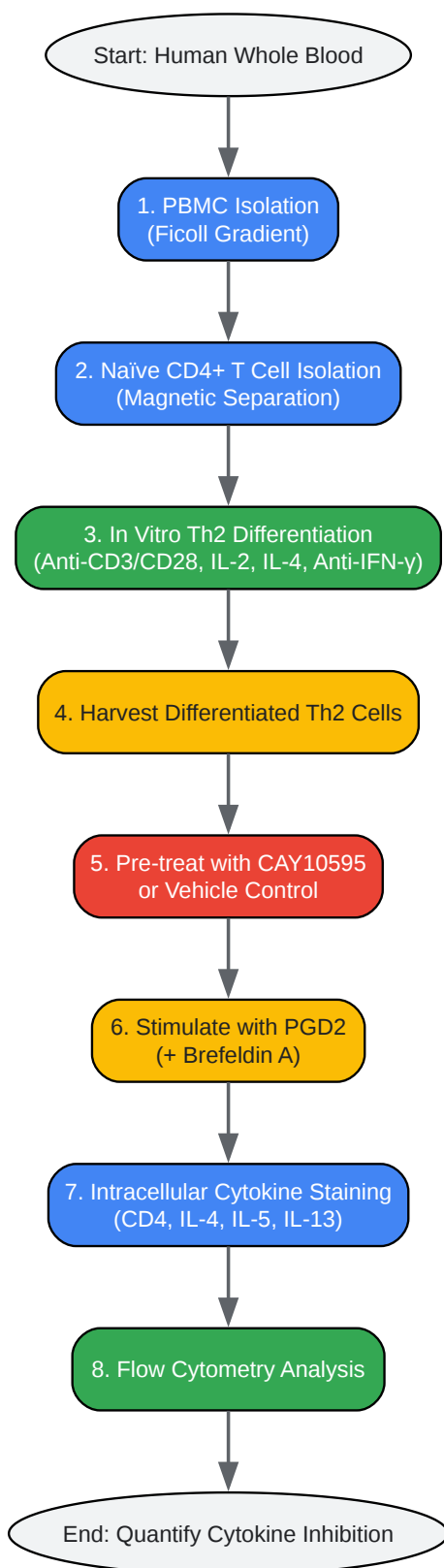
Parameter	Value	Cell Type	Assay	Reference
CAY10595 Binding Affinity (K <sub>i</sub> )	10 nM	Human CRTH2- expressing cells	Radioligand binding assay	MedChemExpress
PGD2-induced Calcium Mobilization Inhibition	IC50 in nM range	In vitro polarized human Th2 cells	Calcium flux assay	[5]
PGD2-induced Th2 cell migration	Significant inhibition	Human Th2 cells	Chemotaxis assay	[2]
PGD2-enhanced Th2 cytokine production (IL-4, IL-5, IL-13)	Significant inhibition	Human Th2 cells	ELISA / Flow Cytometry	[6]
Effective Concentration for In Vitro Studies	0.1 - 10 µM	Murine Bone Marrow-Derived Macrophages	Gene expression analysis	[7]
CRTH2 Expression on peripheral blood CD4+ T cells	~1.71% ± 0.97%	Human CD4+ T cells	Flow Cytometry	[1]
CRTH2 Expression on in vitro differentiated Th2 cells	~23.79% ± 14.49%	Human CD4+ T cells	Flow Cytometry	[1]

## Signaling Pathway

The binding of prostaglandin D2 (PGD2) to the CRTH2 receptor on Th2 cells initiates a signaling cascade through G<sub>αi</sub> proteins. This leads to the activation of phospholipase C (PLC), which in turn generates inositol triphosphate (IP3) and diacylglycerol (DAG). IP3 mediates the

release of intracellular calcium stores, leading to calcium mobilization. This calcium influx is a critical signal for the activation of transcription factors such as NFAT, which translocates to the nucleus to promote the expression of Th2-associated cytokines, including IL-4, IL-5, and IL-13. The activation of the PI3K/Akt pathway has also been implicated in mediating the anti-apoptotic effects of CRTH2 signaling. **CAY10595**, as a CRTH2 antagonist, blocks the initial binding of PGD<sub>2</sub>, thereby inhibiting these downstream signaling events and subsequent Th2 cell responses.[2][8]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Activation of Th2 cells downregulates CRTh2 through an NFAT1 mediated mechanism | PLOS One [journals.plos.org]
- 2. Activation of Th2 cells downregulates CRTh2 through an NFAT1 mediated mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The second PGD(2) receptor CRTH2: structure, properties, and functions in leukocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Chemoattractant receptor-homologous molecule expressed on Th2 cells (CRTH2) antagonists in asthma: a systematic review and meta-analysis protocol - PMC [pmc.ncbi.nlm.nih.gov]
- 5. JCI Insight - Depletion of major pathogenic cells in asthma by targeting CRTh2 [insight.jci.org]
- 6. CRTH2 expression on T cells in asthma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. discovery.researcher.life [discovery.researcher.life]
- To cite this document: BenchChem. [Application Notes and Protocols for CAY10595 in Human Primary T Cell Cultures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120155#using-cay10595-in-human-primary-t-cell-cultures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)